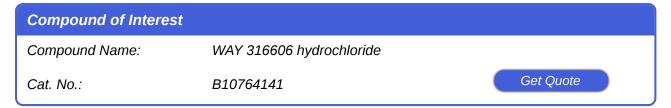


Application Notes and Protocols for WAY 316606 Hydrochloride in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

Introduction

WAY 316606 hydrochloride is a potent and selective small molecule inhibitor of Secreted Frizzled-Related Protein 1 (sFRP-1).[1][2][3] sFRP-1 is a key antagonist of the canonical Wnt/ β -catenin signaling pathway, a critical pathway involved in numerous cellular processes including proliferation, differentiation, and tissue regeneration.[4][5] By binding to sFRP-1 with high affinity, WAY 316606 prevents its interaction with Wnt ligands, thereby releasing Wnt to activate its receptors (Frizzled and LRP5/6) and initiate the downstream signaling cascade.[5] [6] This leads to the stabilization and nuclear translocation of β -catenin, which in turn activates the transcription of Wnt target genes. The ability of WAY 316606 to modulate Wnt signaling has positioned it as a valuable research tool for studying cellular processes regulated by this pathway and as a potential therapeutic agent for conditions such as osteoporosis and hair loss. [6][7][8][9]

Mechanism of Action: Wnt/β-catenin Signaling Pathway

The canonical Wnt signaling pathway is initiated when a Wnt protein binds to a Frizzled (Fz) family receptor and its co-receptor, LRP5 or LRP6. In the absence of a Wnt signal, β-catenin is phosphorylated by a destruction complex, leading to its ubiquitination and subsequent degradation by the proteasome. The binding of Wnt to its receptors leads to the inactivation of

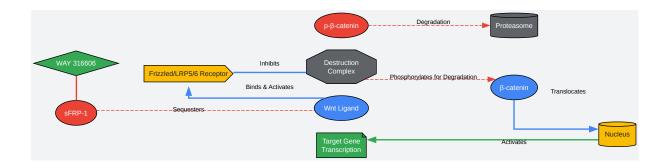


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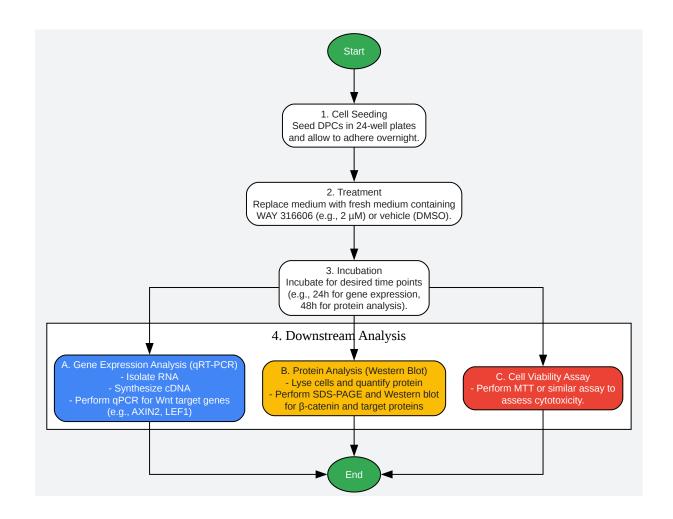
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the destruction complex. This allows β -catenin to accumulate in the cytoplasm and translocate to the nucleus, where it acts as a transcriptional co-activator. sFRP-1, the target of WAY 316606, is a secreted protein that antagonizes Wnt signaling by directly binding to Wnt ligands, preventing them from interacting with their receptors. WAY 316606 inhibits sFRP-1, thereby promoting Wnt signaling.









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